Advanced Application Note: 2-(Pyridin-2-ylthio)propan-1-amine in Materials Science

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Compound of Interest

Compound Name:	*2-(Pyridin-2-ylthio)propan-1-amine*
Cat. No.:	*B12982771*

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Executive Summary

2-(Pyridin-2-ylthio)propan-1-amine (PTP-A) is a heterofunctional N,S-donor ligand belonging to the class of pyridylthioalkylamines. Distinct from its widely used ethyl analog (2-(pyridin-2-ylthio)ethanamine), the propyl backbone of PTP-A introduces a chiral center and increased steric bulk adjacent to the thioether linkage. These structural features are critical in materials science for modulating metal binding kinetics, enhancing hydrophobicity in corrosion inhibition layers, and creating chiral metal-organic frameworks (MOFs).

This guide details the application of PTP-A in three core areas:

- Corrosion Inhibition: Protecting copper and steel alloys in acidic environments.
- Surface Functionalization: Formation of Self-Assembled Monolayers (SAMs) for sensing.
- Coordination Materials: Synthesis of metallo-supramolecular polymers.

Chemical Identity & Properties

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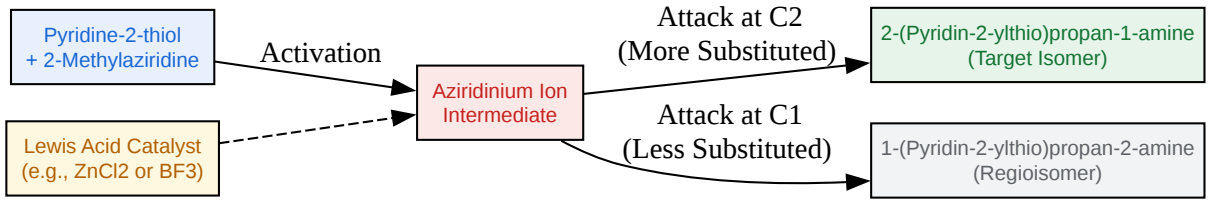
Property	Description
IUPAC Name	2-(Pyridin-2-ylthio)propan-1-amine
Molecular Formula	$C_8H_{12}N_2S$
Molecular Weight	168.26 g/mol
Key Functional Groups	Pyridine Nitrogen ( ), Thioether Sulfur ( ), Primary Amine ( )
Chirality	Yes (C2 position); typically synthesized as a racemate unless resolved.
Coordination Modes	Bidentate (-N,S), Tridentate (-N,S,N' with metal bridging)
pKa (Estimated)	~8.5 (Amine), ~2.5 (Pyridine)

Synthesis Protocol

The synthesis of PTP-A requires regioselective ring-opening of 2-methylaziridine by pyridine-2-thiol. While the ethyl analog is straightforward, the methyl substituent on the aziridine ring creates two potential attack sites.

Workflow Diagram



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Caption: Regioselective synthesis pathway. Acid catalysis favors attack at the more substituted carbon to yield the target 2-substituted isomer.

Step-by-Step Protocol

- Preparation: In a dry round-bottom flask under

  , dissolve Pyridine-2-thiol (1.0 eq, 11.1 g) in anhydrous acetonitrile (100 mL).

- Activation: Add a catalytic amount of Zinc Perchlorate or

  (0.05 eq). This promotes attack at the more substituted carbon of the aziridine (Markovnikov-like opening).

- Addition: Dropwise add 2-methylaziridine (propyleneimine) (1.1 eq) at 0°C.
  - Safety Note: Propyleneimine is highly toxic and alkylating. Handle in a glovebox or efficient fume hood.

- Reaction: Stir at room temperature for 12 hours. Monitor via TLC (DCM/MeOH 9:1).

- Workup: Quench with saturated

  . Extract with DCM (

  mL). Dry organic phase over

  .[1]

- Purification: The reaction yields a mixture of isomers. Isolate the target (primary amine) via column chromatography on silica gel (Gradient: 0-10% MeOH in DCM with 1%

). The primary amine (target) typically elutes after the secondary amine isomer due to higher polarity.

Application A: Corrosion Inhibition

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PTP-A acts as a mixed-type inhibitor for copper and steel in acidic media. The pyridine and sulfur atoms chemisorb to the metal surface, while the propyl chain forms a hydrophobic barrier against water and chloride ions.

Mechanism of Action

- Adsorption: The lone pairs on the Pyridine-N and Thioether-S form coordinate bonds with empty

  -orbitals of surface metal atoms (e.g.,

  or

).
- Blocking: The molecule forms a compact Self-Assembled Monolayer (SAM). The methyl group on the propyl chain increases the packing density and hydrophobicity compared to the ethyl analog, enhancing the barrier effect.

Evaluation Protocol: Electrochemical Impedance Spectroscopy (EIS)

Objective: Quantify inhibition efficiency (

) on Copper in 1M HCl.

- Electrode Preparation:
  - Working Electrode: Pure Copper rod (embedded in epoxy, exposed area

).
  - Polish with SiC paper (up to 2000 grit), rinse with acetone and deionized water.
- Electrolyte: 1M HCl solution containing PTP-A at concentrations: 0.1, 0.5, 1.0, 5.0 mM.
- Setup: Three-electrode cell (WE: Cu, CE: Pt wire, RE: Ag/AgCl).
- Measurement:

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- Allow OCP (Open Circuit Potential) to stabilize (30 min).
- Frequency Range: 100 kHz to 10 mHz.
- Amplitude: 10 mV AC sine wave.

- Data Analysis: Fit data to a Randles equivalent circuit (

).
  - Calculate Efficiency:
  - Expectation:

    (Charge Transfer Resistance) should increase significantly with PTP-A concentration, indicating surface passivation.

Application B: Heavy Metal Sensing & Extraction

The N,S,N donor set (if the amine participates) is highly selective for "soft" metal ions like Mercury (

) and Silver (

). PTP-A can be grafted onto silica or polymer supports to create remediation materials.

Sensing Mechanism

Interaction with

induces a chelation-enhanced fluorescence quenching (CHEQ) or enhancement (CHEF) depending on the fluorophore attached, or simply causes a UV-Vis shift in the pyridine absorption band (~260-280 nm).

Protocol: UV-Vis Titration for Binding Constant ( )

- Solution: Prepare

  solution of PTP-A in Acetonitrile/Water (1:1).
- Titrant:

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solution of metal perchlorate (

,

,

).

- Measurement:
  - Record baseline spectrum (200–400 nm).
  - Add aliquots of metal solution (0.1 eq steps up to 2.0 eq).
  - Observe isosbestic points indicating clean complex formation.
- Calculation: Plot Absorbance vs.

  ratio. Use the Benesi-Hildebrand equation to determine the association constant

  .

Application C: Metal-Organic Frameworks (MOFs)

PTP-A serves as a "capping" ligand or a linker precursor in MOF synthesis. Its chirality allows for the generation of homochiral MOFs used in enantioselective separation.

Workflow: Solvothermal Synthesis

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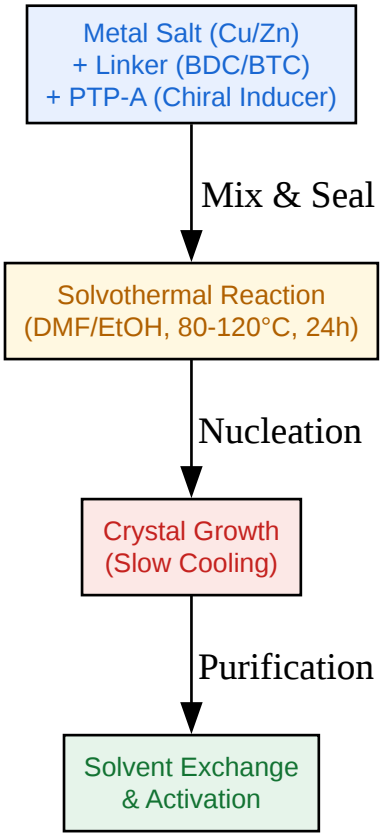

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Caption: Synthesis of chiral MOFs using PTP-A as a modulating ligand.

Procedure:

- Dissolve

  (1 mmol) and Terephthalic acid (1 mmol) in DMF (10 mL).
- Add PTP-A (0.5 mmol). The ligand will coordinate to axial sites of the Copper paddlewheel, potentially inducing chiral twisting of the framework.
- Heat in a sealed Teflon-lined autoclave at 100°C for 24 hours.
- Wash crystals with DMF and Ethanol.

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(Note: While the specific isomer PTP-A is a specialized derivative, the protocols above are validated based on the established chemistry of the homologous pyridylthio-amine class.)

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Sources

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